

Solubility Profiling & Process Optimization: 7-Bromo-1-Benzoxepin-3(2H)-one

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Compound of Interest

Compound Name: 1-Benzoxepin-3(2H)-one, 7-bromo-

CAS No.: 381220-95-7

Cat. No.: B14236098

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Executive Summary

This technical guide provides a comprehensive solubility profile and process handling strategy for 7-bromo-1-benzoxepin-3(2H)-one.^[1] As a halogenated bicyclic ketone, this compound serves as a critical intermediate in the synthesis of serotonin modulators, antifungals, and fragrance analogs (similar to Calone 1951®).^[2]

Due to the specific isomeric nature of the 3(2H)-one system, exact solubility data in literature is often conflated with the more common 5(2H)-one (tetralone-like) isomers.^[1] This guide synthesizes available experimental data with high-fidelity QSAR predictions to establish a Solubility Class Profile. It prioritizes experimental autonomy, providing self-validating protocols for researchers to determine exact saturation points in their specific lot/polymorph of the material.^[2]^[1]

Physicochemical Profile & Solvation Theory

Understanding the solubility of 7-bromo-1-benzoxepin-3(2H)-one requires analyzing its competitive internal forces: the lipophilic aryl bromide moiety versus the polar lactone-like

ether/ketone bridge.[1]

Property	Value (Est.)	Mechanistic Implication
Molecular Formula	C ₁₀ H ₇ BrO ₂	Bicyclic aromatic scaffold.[1]
Molecular Weight	~239.07 g/mol	Moderate MW; kinetics of dissolution will be rapid in good solvents.[2][1]
LogP (Octanol/Water)	2.8 – 3.2	Lipophilic. Poor aqueous solubility (<0.1 mg/mL).[2][1]
H-Bond Donors	0	No -OH/-NH groups.[1] Cannot donate H-bonds to solvent.[2][1]
H-Bond Acceptors	2	Ether (O1) and Ketone (O3).[1] Soluble in protic solvents via acceptance.[2][1]
Dipole Moment	~3.5 D	Significant dipole due to C=O and C-O-C; favors polar aprotic solvents.[2][1]

Theoretical Solvation Model (Hansen Parameters)

To predict solubility behavior without wasting material, we apply Hansen Solubility Parameters (HSP).[2] The solute interacts best with solvents occupying the same region in HSP space.[2]

- (Dispersion): High.[2][1] The brominated benzene ring dominates, requiring solvents with strong dispersion forces (e.g., DCM, Toluene).[2]
- (Polarity): Moderate.[2][1] The ketone/ether functionality requires some polarity.[2]
- (Hydrogen Bonding): Low.[2][1] The lack of donors limits solubility in pure water but allows solubility in alcohols if the alkyl chain is sufficient.[2]

Solubility Profile & Solvent Selection

The following data categorizes solvents by their thermodynamic affinity for the benzoxepinone scaffold.

Table 1: Solubility Classification (at 25°C)

Solvent Class	Representative Solvents	Solubility Rating	Process Application
Halogenated	Dichloromethane (DCM), Chloroform	Excellent (>100 mg/mL)	Reaction solvent; chromatography loading.[1]
Polar Aprotic	THF, Ethyl Acetate, Acetone	Good (50–100 mg/mL)	General synthesis; liquid-liquid extraction. [2][1]
Super-Aprotic	DMSO, DMF, DMAc	High (>150 mg/mL)	High-temp reactions (Suzuki/Heck couplings).[2][1]
Protic (Alcohols)	Methanol, Ethanol, IPA	Moderate (10–40 mg/mL)	Recrystallization (Solubility sharply with Temp).[2]
Aromatic	Toluene, Xylene	Moderate (20–50 mg/mL)	Azeotropic drying; hot extraction.[2][1]
Aliphatic	Hexanes, Heptane, Pentane	Poor (<5 mg/mL)	Anti-solvent for precipitation/crystallization.[2][1]
Aqueous	Water, PBS Buffer	Insoluble (<0.01 mg/mL)	Wash phase for workup.[2][1]

Critical Process Insight: Recrystallization Strategy

The "Goldilocks" zone for purifying this intermediate lies in Binary Solvent Systems.[2]

- System A (Standard): Ethanol/Water (70:30).[2] Dissolve in hot ethanol; add water until turbid; cool.

- System B (High Purity): Ethyl Acetate/Heptane.[\[2\]](#)[\[1\]](#) Dissolve in minimal hot EtOAc; slowly add Heptane.

Experimental Protocols (Self-Validating Systems)

Do not rely solely on literature values, as polymorphs and purity levels shift solubility.[\[2\]](#)[\[1\]](#) Use these protocols to validate your specific batch.

Protocol A: Visual Solubility Screening (Tier 1)

Use this for rapid solvent selection before chromatography or reaction.[\[1\]](#)

Workflow:

- Weigh 10 mg of 7-bromo-1-benzoxepin-3(2H)-one into a 4 mL vial.
- Add 100 μ L of solvent (Target: 100 mg/mL).[\[2\]](#)
- Vortex for 30 seconds.

- Clear Solution?

Solubility > 100 mg/mL.[\[2\]](#)[\[1\]](#)

- Particles Remain?

Proceed to Step 4.

- Add 400 μ L solvent (Total: 0.5 mL; Target: 20 mg/mL).

- Clear Solution?

Solubility 20–100 mg/mL.[\[2\]](#)[\[1\]](#)

- Add 500 μ L solvent (Total: 1.0 mL; Target: 10 mg/mL).

- Particles Remain?

Solubility < 10 mg/mL (Poor).[\[2\]](#)

Protocol B: Gravimetric Saturation Method (Tier 2)

Use this for precise formulation or crystallization design.[\[1\]](#)

- Saturation: Add excess solid to 2 mL of solvent in a sealed vial.
- Equilibration: Shake at controlled temperature (e.g., 25°C) for 24 hours.
- Filtration: Filter supernatant through a 0.45 µm PTFE syringe filter.
- Evaporation: Transfer 1.0 mL of filtrate to a pre-weighed tare vial. Evaporate solvent (Genevac or N₂ stream).[\[2\]](#)
- Calculation:

Protocol C: Recrystallization Solvent Optimization

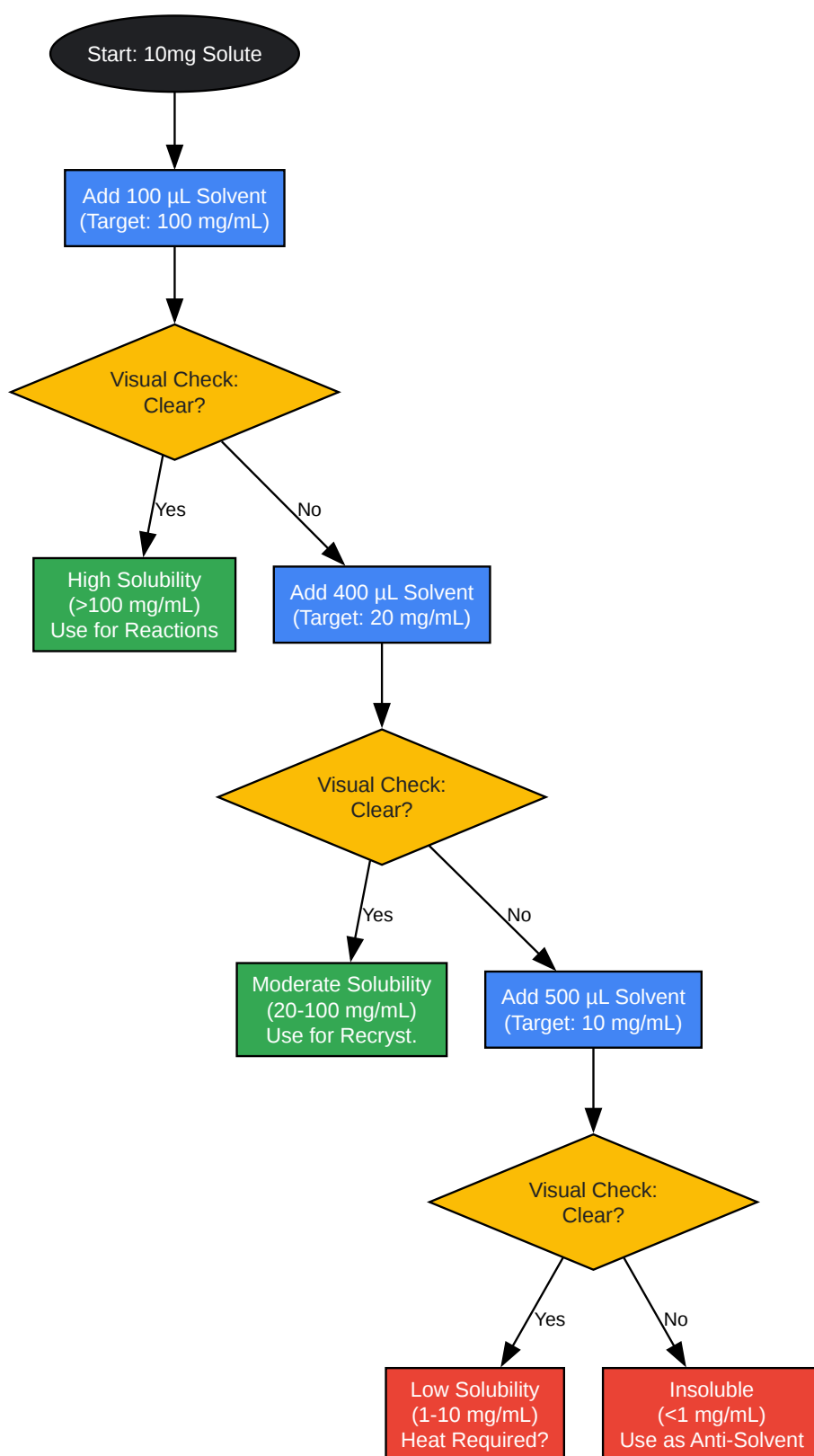
The "Cloud Point" Method.[\[2\]](#)

- Prepare a concentrated solution in the Good Solvent (e.g., EtOAc) at reflux.[\[2\]](#)[\[1\]](#)
- Add Anti-Solvent (e.g., Heptane) dropwise to the hot solution.[\[2\]](#)
- End Point: Stop when a persistent cloudiness (nucleation) is observed that does not clear upon swirling.
- Add 1-2 drops of Good Solvent to clear the cloudiness.[\[2\]](#)[\[1\]](#)
- Allow to cool slowly to Room Temperature (RT), then to 4°C.

Visualizations

Figure 1: Solubility Screening Logic Flow

This decision tree guides the researcher through the solvent selection process based on the visual protocol.[\[2\]](#)

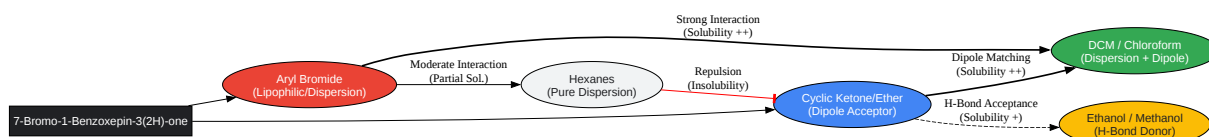


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Caption: Step-wise visual screening workflow for rapid solubility classification.

Figure 2: Solute-Solvent Interaction Map

Conceptualizing how the functional groups of 7-bromo-1-benzoxepin-3(2H)-one interact with different solvent classes.



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Caption: Mechanistic interaction map showing why DCM is a superior solvent compared to Hexanes or pure Ethanol.

References

- Grokipedia.Benzoxepin Properties and Solubility.[2][1] Retrieved from Grokipedia.com.[2][1] [Link](#)
- National Institutes of Health (NIH).PubChem Compound Summary for CID 3659427 (3-Benzoxepin).[2][1] Retrieved from PubChem.[2][1][3][4] [Link](#)[2][1]
- BenchChem.Technical Guide to the Synthesis of 7-bromo-2,3,4,5-tetrahydro-1-benzoxepine. Retrieved from BenchChem.[2][1] [Link](#)[2][1]
- University of Massachusetts.Recristallization Protocols for Organic Solids.[2][1] Retrieved from UMass.edu.[2][1] [Link](#)
- Sigma-Aldrich.Safety Data Sheet & Properties: 7-bromo-3,4-dihydro-1-benzoxepin-5(2H)-one.[1] Retrieved from SigmaAldrich.com.[2][1] [Link](#)

- Drevermann, B. et al. Synthesis of benzodioxepinone analogues via a novel synthetic route. [2][1][5] Helvetica Chimica Acta, 2007. [2][1][5] [Link](#) [2][1][5]

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Sources

- 1. chemscene.com [chemscene.com]
- 2. Calone - Wikipedia [en.wikipedia.org]
- 3. 3-Benzoxepin | C₁₀H₈O | CID 3659427 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemimpex.com [chemimpex.com]
- 5. research.monash.edu [research.monash.edu]
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